

**Compound of Interest**

Compound Name: Mofebutazone sodium

Cat. No.: B609209

For researchers and professionals in drug development, understanding the nuanced differences between anti-inflammatory compounds is critical for :

## Executive Summary

Mofebutazone and phenylbutazone share a core mechanism of action by inhibiting cyclooxygenase (COX) enzymes, key players in the inflammatory

## Mechanism of Action

Both mofebutazone and phenylbutazone exert their anti-inflammatory, analgesic, and antipyretic effects primarily through the inhibition of COX enzym

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## Conclusion

The choice between **mofebutazone sodium** and phenylbutazone in a research or development context will likely be

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## References

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- 2. acute oral toxicity: Topics by Science.gov [science.gov]
- 3. [Pharmacology, toxicology and pharmacokinetics of mofebutazone] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Mofebutazone | C<sub>13</sub>H<sub>16</sub>N<sub>2</sub>O<sub>2</sub> | CID 16639 - PubChem [pubchem.ncbi.nlm.nih.gov]
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